Comprehensive Structural and Synthetic Analysis of trans-2,3-Epoxybutane

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Compound of Interest

Compound Name:	*trans-2,3-Epoxybutane*
CAS No.:	*21490-63-1*
Cat. No.:	*B1582861*

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Executive Summary

trans-2,3-Epoxybutane (also known as trans-2,3-dimethyloxirane) represents a fundamental chiral building block in organic synthesis and medicinal chemistry. Distinguished by its

symmetry and significant ring strain (~27 kcal/mol), this molecule serves as a critical probe for stereospecific ring-opening reactions and a precursor for complex chiral auxiliaries.

This technical guide provides an in-depth analysis of its molecular geometry, derived from high-level ab initio calculations and microwave spectroscopy, and outlines robust protocols for its synthesis and application. Unlike simple aliphatic epoxides, the trans-methyl substitution pattern imposes unique steric and electronic constraints that govern its reactivity profile.

Molecular Architecture & Geometric Parameters[1][2][3][4]

Symmetry and Electronic Structure

The **trans-2,3-epoxybutane** molecule belongs to the

point group. This symmetry element—a

rotation axis passing through the oxygen atom and bisecting the C2–C3 bond—renders the two carbon atoms of the epoxide ring homotopic, yet the molecule remains chiral (existing as

and

enantiomers).

The three-membered oxirane ring is inherently strained due to deviation from the ideal

tetrahedral angle (109.5°). In **trans-2,3-epoxybutane**, the methyl groups are positioned on opposite sides of the ring plane (pseudo-diequatorial), minimizing steric repulsion compared to the cis isomer.

Bond Angles and Lengths

While experimental gas-phase electron diffraction (GED) data exists, the most precise structural parameters are derived from high-level coupled-cluster calculations (CCSD(T)/CBS+CV), which correct for electron correlation and basis set incompleteness. These "best theoretical estimates" are currently the gold standard for this molecule, as rotational constants from microwave spectroscopy alone are insufficient to uniquely determine all geometric parameters without assumptions.

Table 1: Structural Parameters of **trans-2,3-Epoxybutane** (Theoretical Best Estimates)

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Parameter	Value (Approx.)	Notes
Bond Length: C(ring)–C(ring)	1.475 Å	Slightly longer than typical C–C due to ring strain.
Bond Length: C(ring)–O	1.443 Å	Shorter than acyclic ether C–O (~1.43 Å).
Bond Length: C(ring)–C(methyl)	1.505 Å	Standard – single bond.
Bond Angle: C–O–C (Ring)	61.5°	Severely strained (ideal is ~110°).
Bond Angle: O–C–C (Ring)	59.2°	Base angles of the epoxide triangle.
Dihedral Angle: Me–C–C–Me	~155°	Distorted anti-periplanar conformation.

Data synthesized from high-level computational benchmarks (CCSD(T)) referenced in recent spectroscopic studies [1].

Experimental Synthesis & Purification Protocols

Route A: Stereospecific Epoxidation of trans-2-Butene

This is the standard laboratory method for generating high-purity **trans-2,3-epoxybutane**. The reaction is stereospecific; the trans geometry of the alkene is strictly conserved in the epoxide product due to the concerted syn-addition mechanism of the butterfly transition state.

Reagents:

- trans-2-Butene (gas or condensed liquid)
- meta-Chloroperoxybenzoic acid (m-CPBA), purified
- Dichloromethane (DCM), anhydrous

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- Saturated aqueous NaHCO

  and Na

  SO

Protocol:

- Preparation: In a flame-dried 3-neck flask equipped with a dry ice condenser, dissolve m-CPBA (1.1 equiv) in anhydrous DCM. Cool to 0°C.
- Addition: Condense trans-2-butene (1.0 equiv) into a pre-weighed cooled trap, then transfer via cannula into the reaction mixture.
- Reaction: Stir at 0°C for 4 hours, then allow to warm to room temperature overnight. Monitor consumption of alkene via GC-FID.
- Workup:
  - Quench excess peroxide with saturated aqueous Na

    SO

    (test with starch-iodide paper).
  - Wash organic layer with saturated NaHCO

    (

) to remove m-chlorobenzoic acid byproduct.
  - Wash with brine, dry over MgSO

    , and filter.
- Purification: Fractional distillation is required. **trans-2,3-Epoxybutane** boils at ~54°C. Collect the fraction between 53–55°C.

Route B: Green Synthesis from 2,3-Butanediol

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An alternative route relevant for industrial scalability involves the cyclization of 2,3-butanediol via a carbonate intermediate, avoiding hazardous peracids.

Protocol Summary:

- Carbonylation: React 2,3-butanediol with dimethyl carbonate (DMC) using a basic catalyst (e.g., NaAlO

) to form butenyl carbonate.
- Decarboxylation: Heat the carbonate in the presence of an ionic liquid catalyst (e.g., [BMIm]Br) to facilitate ring closure and CO

  extrusion [2].

Visualization of Synthesis Workflow

The following diagram illustrates the logical flow for the stereoselective synthesis and the critical decision points for purification.

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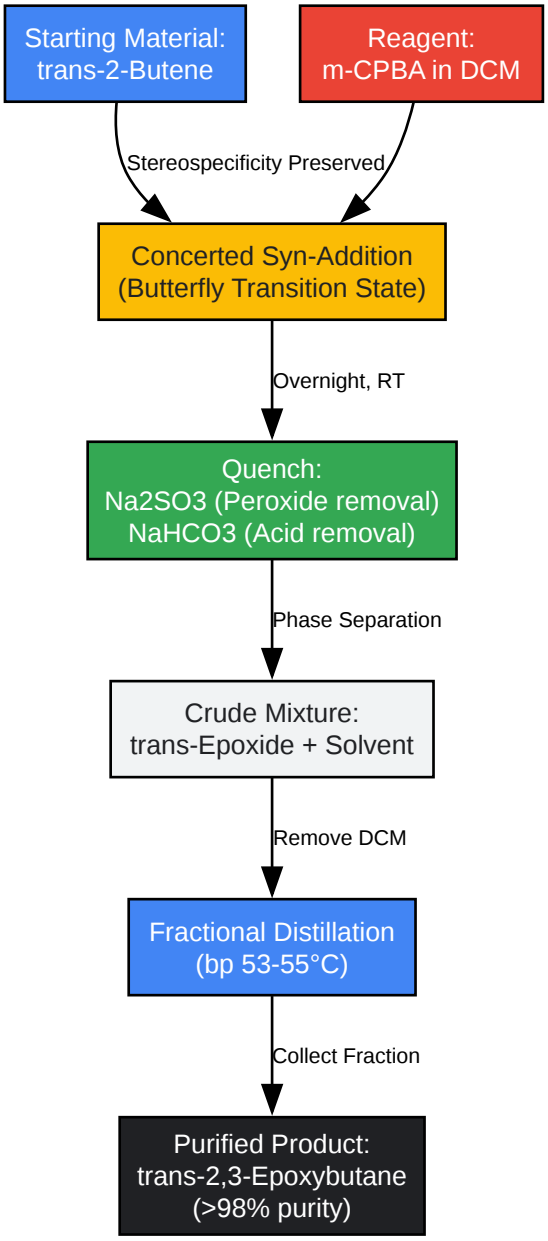

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Figure 1: Stereospecific synthesis workflow for **trans-2,3-epoxybutane** via Prilezhaev reaction.

Reactivity & Applications in Drug Development[3]

Nucleophilic Ring Opening

The utility of **trans-2,3-epoxybutane** in drug development lies in its predictable ring-opening mechanics. Due to

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symmetry, regioselectivity is not a factor (both carbons are equivalent). However, stereoselectivity is paramount.

- Acid-Catalyzed: Proceed via an

  -like borderline mechanism. Nucleophilic attack occurs with inversion of configuration, yielding meso-2,3-butanediol derivatives if the nucleophile is OH

  .

- Base-Catalyzed (

  ): Pure backside attack, strictly inverting the chiral center.

Chiral Scaffolding

In medicinal chemistry, this molecule serves as a "chiral anchor." By reacting with amines or azides, researchers generate chiral amino alcohols, which are ubiquitous motifs in beta-blockers and antiviral agents. The rigid stereochemistry of the trans-epoxide ensures that the resulting pharmaceutical intermediate has a defined

or

configuration, essential for biological activity.

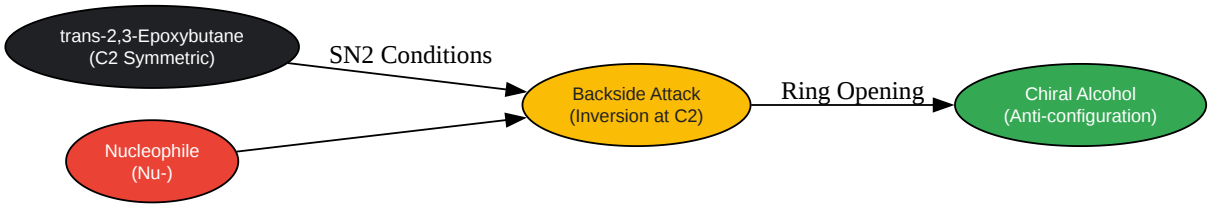

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Figure 2: Mechanism of nucleophilic ring opening demonstrating stereochemical inversion.

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Sources

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- 2. D(+)-trans-2,3-epoxybutane [webbook.nist.gov]
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